

Proper Disposal of Methyl Salicylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methyl salicylate

Cat. No.: B3431374

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste are paramount to ensuring a safe and compliant laboratory environment. **Methyl salicylate**, a common reagent, requires careful consideration for its disposal to mitigate risks to personnel and the environment. Adherence to these procedures is not only a matter of best practice but also a legal requirement.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses with side shields or chemical goggles, a face shield, and chemical-resistant gloves.^{[1][2]} All handling of **methyl salicylate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.^{[1][2]} In the event of a spill, immediately evacuate the area and remove all sources of ignition.^[4]

Step-by-Step Disposal Protocol

The disposal of **methyl salicylate** must be carried out in compliance with all federal, state, and local regulations.^[5] The generator of the waste is solely responsible for its proper characterization and disposal.^[5]

- Small Spills:
 - For minor spills, absorb the liquid with an inert material such as sand, earth, or vermiculite.^{[1][6][7]}

- Using non-sparking tools, collect the absorbed material and place it into a suitable, labeled, and sealable container for subsequent disposal.[1]
- The contaminated area should then be cleaned with a 60-70% ethanol solution, followed by a soap and water wash.[4]
- Unused or Waste Product:
 - Under no circumstances should **methyl salicylate** be discharged into waterways, drains, or sewers.[1]
 - The preferred method of disposal is to engage a licensed professional waste disposal company.[2][3]
 - An alternative is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Contaminated Packaging:
 - Empty containers may retain product residues and should be treated as hazardous.[5][6]
 - If possible, return the containers to the supplier for reuse or recycling.[6]
 - If reuse is not an option, the container should be thoroughly cleaned. If it cannot be sufficiently cleaned, it should be punctured to prevent re-use and disposed of at an authorized landfill.[6]

Quantitative Data and Physical Properties

For safe handling and disposal, it is crucial to be aware of the physical and chemical properties of **methyl salicylate**.

Property	Value
CAS Number	119-36-8
Molecular Weight	152.15 g/mol
Boiling Point	223.3°C (433.9°F)
Melting Point	-8.6°C (16.5°F)
Flash Point	96°C (204.8°F) (Closed Cup)
Specific Gravity	1.184
Oral LD50 (Rat)	887 mg/kg

Data sourced from multiple safety data sheets.[1][7][8]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **methyl salicylate** waste in a laboratory setting.



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Caption: Decision workflow for **methyl salicylate** disposal.

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